

An In-depth Technical Guide to Ethyl 5-(hydroxymethyl)nicotinate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Ethyl 5-(hydroxymethyl)nicotinate
CAS No.:	59936-06-0
Cat. No.:	B3054369

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling a Versatile Pyridine Scaffold

Ethyl 5-(hydroxymethyl)nicotinate, bearing the CAS Number 59936-06-0, is a substituted pyridine derivative that holds significant promise as a versatile building block in medicinal chemistry and organic synthesis.^[1] Its unique trifunctional nature, incorporating a pyridine core, an ethyl ester, and a primary alcohol, provides multiple reaction sites for chemical modification. This guide offers a comprehensive overview of its chemical properties, a detailed, field-proven synthesis protocol, and an exploration of its applications in contemporary drug discovery, grounded in established scientific principles.

The strategic placement of the hydroxymethyl and ethyl carboxylate groups on the pyridine ring makes this compound a valuable synthon for creating complex molecular architectures. The pyridine nitrogen offers a site for quaternization or N-oxide formation, the ester is amenable to hydrolysis or amidation, and the alcohol can be oxidized or used in ether and ester linkages. This multi-faceted reactivity is the cornerstone of its utility in the synthesis of novel therapeutic agents.

Physicochemical and Safety Profile

A thorough understanding of a compound's physical and chemical properties is paramount for its effective use in a laboratory setting. The key properties of **Ethyl 5-(hydroxymethyl)nicotinate** are summarized below.

Property	Value	Source(s)
CAS Number	59936-06-0	[1]
Molecular Formula	C ₉ H ₁₁ NO ₃	[1]
Molecular Weight	181.19 g/mol	[2]
Physical Form	Powder or crystals	[1]
Purity	Typically ≥95%	[1]
Storage Temperature	Inert atmosphere, Room Temperature	[1]

Safety and Handling:

Ethyl 5-(hydroxymethyl)nicotinate is classified as harmful and an irritant.[1]

- Hazard Statements: Harmful if swallowed (H302), Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335).[1]
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapours/spray (P261). IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305+P351+P338).[1]

It is imperative to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Synthesis of Ethyl 5-(hydroxymethyl)nicotinate: A Representative Protocol

While multiple synthetic routes can be envisioned, a common and reliable strategy for the preparation of **Ethyl 5-(hydroxymethyl)nicotinate** involves the selective reduction of the corresponding diester, diethyl pyridine-2,5-dicarboxylate. This approach is predicated on the differential reactivity of the two ester groups, allowing for the targeted reduction of one to the primary alcohol while preserving the other.

Causality Behind Experimental Choices:

The choice of a selective reducing agent is critical. Sodium borohydride (NaBH_4) in a suitable solvent system is often effective for the reduction of esters to alcohols. The selectivity can be enhanced by carefully controlling the reaction temperature and stoichiometry of the reducing agent. The use of a protic solvent like ethanol can facilitate the reduction process.

Self-Validating System:

The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) to observe the consumption of the starting material and the formation of the product. The final product's identity and purity should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

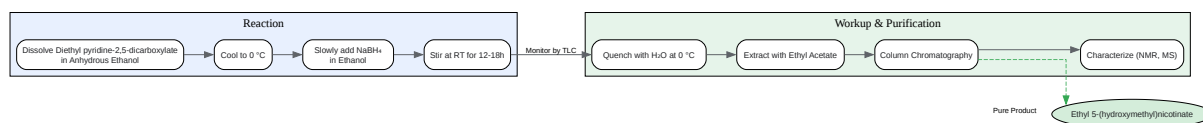
Detailed Step-by-Step Methodology:

Reaction: Selective reduction of Diethyl pyridine-2,5-dicarboxylate

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve Diethyl pyridine-2,5-dicarboxylate (1 equivalent) in anhydrous ethanol.
- **Cooling:** Cool the solution to 0 °C in an ice bath.
- **Addition of Reducing Agent:** Slowly add a solution of sodium borohydride (1.5 equivalents) in ethanol dropwise via the dropping funnel over 30 minutes, maintaining the temperature at 0 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-18 hours.
- **Monitoring:** Monitor the reaction progress by TLC until the starting material is consumed.

- Quenching: Carefully quench the reaction by the slow addition of water at 0 °C.
- Workup: Concentrate the reaction mixture under reduced pressure to remove the ethanol. Extract the aqueous residue with ethyl acetate (3 x volumes).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexanes.
- Characterization: Characterize the purified product by ¹H NMR, ¹³C NMR, and MS to confirm its identity and purity.

Experimental Workflow Diagram:



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Ethyl 5-(hydroxymethyl)nicotinate**.

Applications in Drug Discovery and Medicinal Chemistry

The structural motifs present in **Ethyl 5-(hydroxymethyl)nicotinate** make it a valuable precursor for the synthesis of a wide range of biologically active molecules. Its utility is particularly notable in the development of agents targeting the central nervous system (CNS).

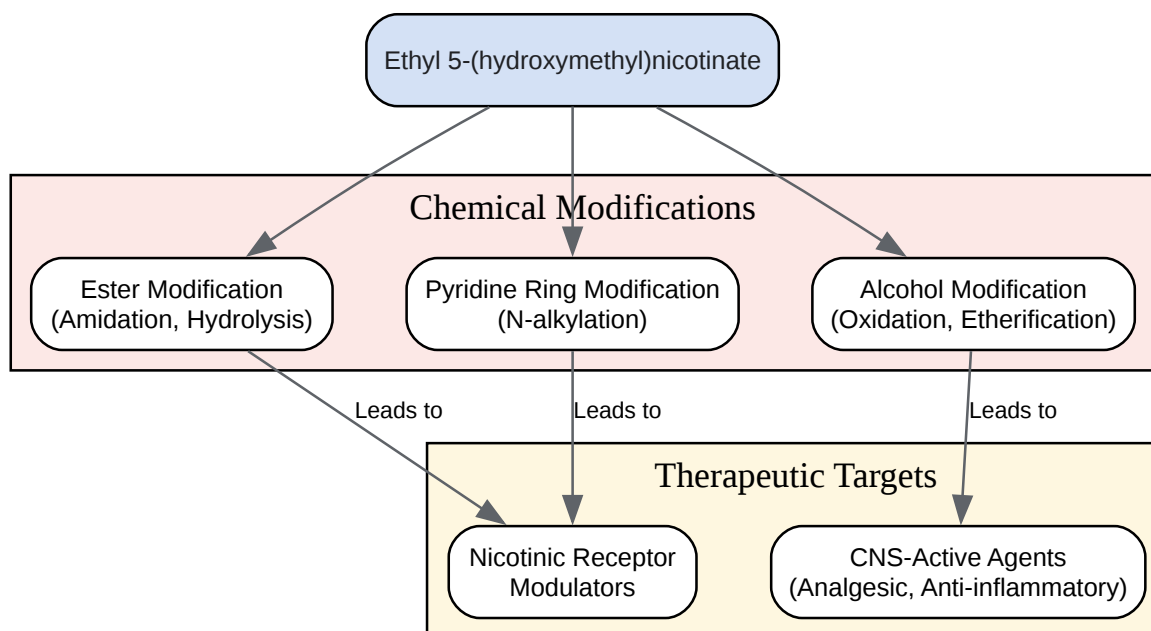
Key Intermediate for Nicotinic Receptor Modulators:

Derivatives of nicotinic acid are known to interact with nicotinic acetylcholine receptors (nAChRs), which are implicated in a variety of neurological disorders. Ethyl 6-(hydroxymethyl)-5-methylnicotinate, a structurally related compound, is used as a key intermediate in the development of nicotinic receptor modulators.[3] By analogy, **Ethyl 5-(hydroxymethyl)nicotinate** serves as a crucial scaffold for the synthesis of novel ligands with potential therapeutic applications in conditions such as Alzheimer's disease, Parkinson's disease, and schizophrenia.

Scaffold for CNS-Active Agents:

The pyridine ring is a common feature in many CNS-active drugs. The functional handles on **Ethyl 5-(hydroxymethyl)nicotinate** allow for its elaboration into more complex heterocyclic systems. This makes it a valuable starting material for the preparation of compounds with potential anti-inflammatory and analgesic properties.[3]

Logical Relationship in Drug Discovery:



[Click to download full resolution via product page](#)

Caption: Potential applications of **Ethyl 5-(hydroxymethyl)nicotinate** in drug discovery.

Conclusion

Ethyl 5-(hydroxymethyl)nicotinate is a chemical entity of significant interest to the scientific community, particularly those engaged in pharmaceutical research and development. Its trifunctional nature provides a versatile platform for the synthesis of a diverse array of complex molecules. While detailed biological studies on this specific compound are emerging, its structural similarity to known pharmacophores suggests a high potential for its application in the development of novel therapeutics, especially in the realm of neurological disorders. The synthetic protocol and application insights provided in this guide are intended to empower researchers to harness the full potential of this valuable chemical building block.

References

- PubChem. Ethyl 5-hydroxy-2-methylnicotinate. [[Link](#)]
- MySkinRecipes. Ethyl 6-(hydroxymethyl)-5-methylnicotinate. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ethyl 5-(hydroxymethyl)nicotinate | 59936-06-0 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. Ethyl 5-hydroxy-2-methylnicotinate | C₉H₁₁NO₃ | CID 68271645 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl 6-(hydroxymethyl)-5-methylnicotinate [myskinrecipes.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 5-(hydroxymethyl)nicotinate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3054369/docs#an-in-depth-technical-guide-to-ethyl-5-hydroxymethyl-nicotinate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)